

Isopropyl formate proper disposal procedures

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Compound of Interest

Compound Name: Isopropyl formate

Cat. No.: B1221721

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Proper disposal of **isopropyl formate** is critical for ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step protocol for researchers, scientists, and drug development professionals to manage and dispose of **isopropyl formate** waste safely and in compliance with regulations.

Immediate Safety Information

Isopropyl formate is a highly flammable liquid and vapor that can cause serious eye irritation and respiratory irritation.^{[1][2]} It may also cause drowsiness or dizziness.^{[1][2]} Therefore, strict safety measures must be observed when handling this chemical for disposal.

Handling Precautions:

- Always handle **isopropyl formate** in a well-ventilated area, such as a chemical fume hood.^[1]
- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles or a face shield, and a lab coat.^[1]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.^{[1][2][3]}
- Use non-sparking tools and explosion-proof equipment.^{[1][2][3]}
- Ground and bond containers and receiving equipment to prevent static discharge.^{[1][2][3]}

In Case of a Spill:

- Remove all sources of ignition and evacuate personnel to a safe area.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Contain the spill using an inert absorbent material.[\[2\]](#)[\[3\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Hazard Data

The following table summarizes key quantitative data for **isopropyl formate**, highlighting its hazardous properties.

Property	Value	Source
Flash Point	-13.9 °C (7.0 °F) - closed cup	
Autoignition Temperature	460 °C (860 °F)	[3]
Boiling Point	68 °C	
Vapor Density	3.03 (Air = 1)	[4]
Water Solubility	20,655 mg/L at 25 °C	[1]

Step-by-Step Disposal Protocol

Isopropyl formate is classified as a hazardous waste due to its ignitability.[\[2\]](#)[\[5\]](#) It must not be disposed of down the drain or in regular trash.[\[6\]](#)[\[7\]](#) The proper disposal method involves collection and transfer to a licensed hazardous waste disposal facility.

1. Waste Collection:

- Designate a specific, compatible container for **isopropyl formate** waste. The original container is often a suitable choice, provided it is in good condition.[\[8\]](#) Food-grade containers are not acceptable for storing hazardous waste.[\[8\]](#)
- The container must be made of a material that is chemically compatible with **isopropyl formate**.

- Ensure the container has a secure, leak-proof cap and is kept closed except when adding waste.[\[7\]](#)[\[8\]](#)

2. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Isopropyl Formate**".[\[9\]](#)
- Include information about the hazards, such as "Ignitable" or "Flammable".[\[9\]](#)
- It is also good practice to list the constituents and their approximate percentages if it is a mixed waste stream.[\[9\]](#)

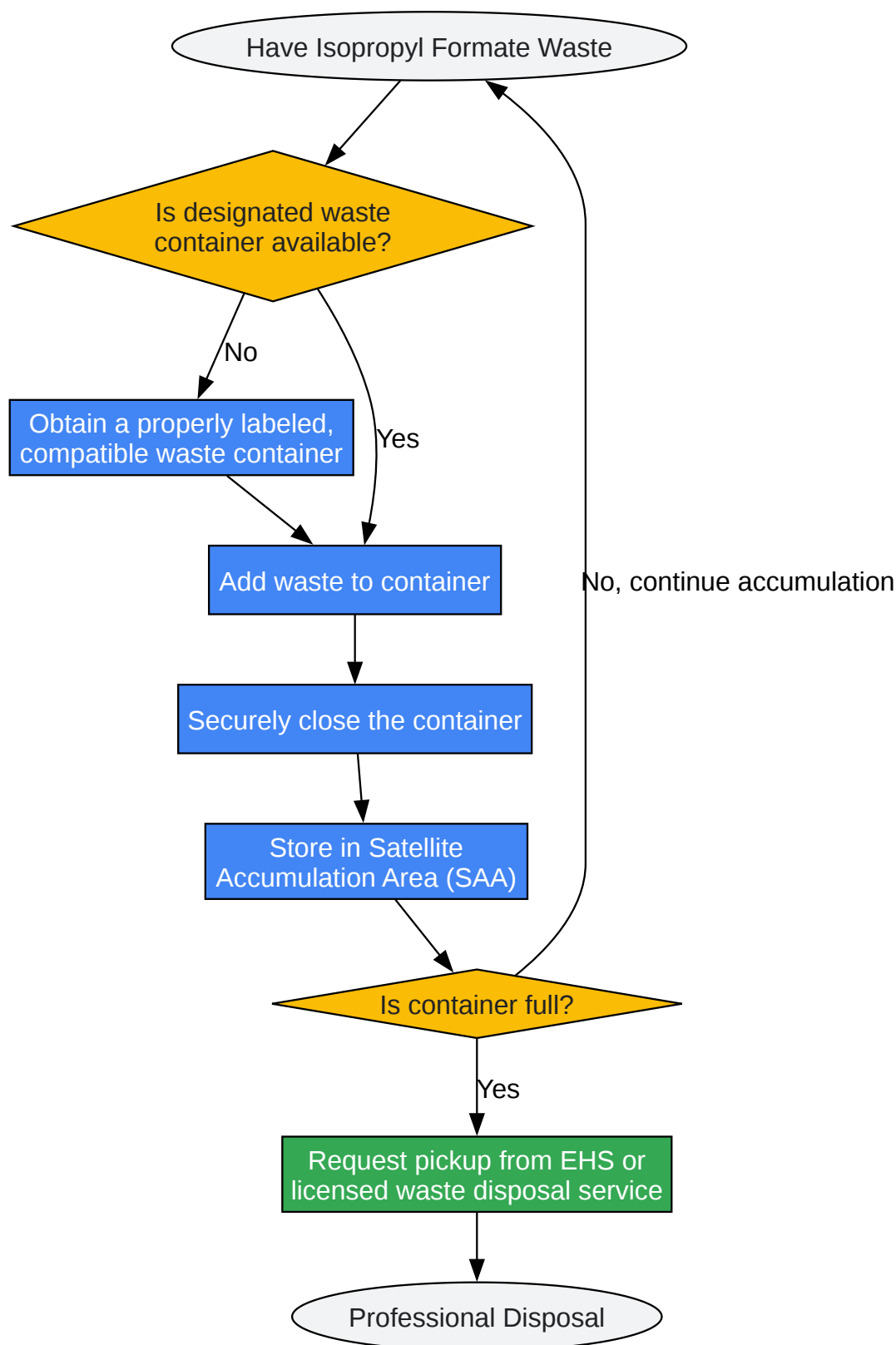
3. Storage:

- Store the waste container in a designated "Satellite Accumulation Area" (SAA), which must be at or near the point of generation.[\[7\]](#)[\[8\]](#)
- The SAA should be a well-ventilated, cool, and dry location, away from sources of ignition.[\[2\]](#)[\[3\]](#)
- Segregate **isopropyl formate** waste from incompatible materials, such as acids, bases, and oxidizing agents.[\[3\]](#)[\[8\]](#)
- Regularly inspect the storage area for any signs of container leakage.[\[8\]](#)[\[10\]](#)

4. Arranging for Disposal:

- Once the container is full, or within one year of the first addition of waste, arrange for pickup by your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[7\]](#)[\[8\]](#)
- Follow your institution's specific procedures for requesting a waste pickup, which may involve an online system or specific tagging requirements.[\[9\]](#)
- Do not attempt to transport hazardous waste yourself.

Disposal Workflow Diagram



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